

# Technical Guide: Safety and Handling of 5-Chloro-2-methoxypyridine

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 5-Chloro-2-methoxypyridine

CAS No.: 13473-01-3

Cat. No.: B1587985

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## Executive Summary

**5-Chloro-2-methoxypyridine** (CAS 13473-01-3) is a halogenated pyridine derivative widely utilized as a building block in medicinal chemistry, particularly in palladium-catalyzed cross-coupling reactions (e.g., Suzuki-Miyaura, Hiyama). While valuable for synthesizing biaryl scaffolds, its physicochemical profile presents distinct hazards. It is a flammable liquid with a flash point of 53.3°C and poses a risk of serious eye damage (Category 1). This guide outlines the rigorous protocols required to handle this compound, ensuring data integrity and personnel safety in drug development workflows.

## Chemical Identity & Physicochemical Profile[1][2][3][4][5][6]




Understanding the physical state is the first step in risk mitigation. Unlike its solid isomers, **5-Chloro-2-methoxypyridine** is a liquid at room temperature, increasing the risk of splashing and vapor generation.

Parameter	Data
CAS Number	13473-01-3
IUPAC Name	5-Chloro-2-methoxypyridine
Molecular Formula	C <sub>6</sub> H <sub>6</sub> ClNO
Molecular Weight	143.57 g/mol
Physical State	Liquid (Colorless to pale yellow)
Boiling Point	181–182 °C
Flash Point	53.3 °C (127.9 °F) - Closed Cup
Density	1.193 g/mL at 25 °C
Solubility	Soluble in organic solvents (MeOH, EtOAc, DCM); limited water solubility

## Hazard Identification & Toxicology[8]

The Global Harmonized System (GHS) classification highlights two primary vectors of risk: Fire and Corrosivity to Eyes.

### GHS Classification[8][9]

- Signal Word:DANGER
- Pictograms:
  -  (GHS02 - Flammable)
  -  (GHS05 - Corrosive)
  -  (GHS07 - Irritant)[1]

### Hazard Statements (H-Codes)

- H226: Flammable liquid and vapor.

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H318: Causes serious eye damage. (Critical Hazard)[2][3]
- H335: May cause respiratory irritation.[3]

## Toxicological Insight

The "Serious Eye Damage" (H318) classification distinguishes this compound from simple irritants.[3] Direct contact can cause irreversible corneal opacity or blindness. The mechanism likely involves the basicity of the pyridine ring combined with the lipophilicity of the methoxy group, allowing rapid penetration into ocular tissue.

## Risk Management & Engineering Controls

### Engineering Controls[3]

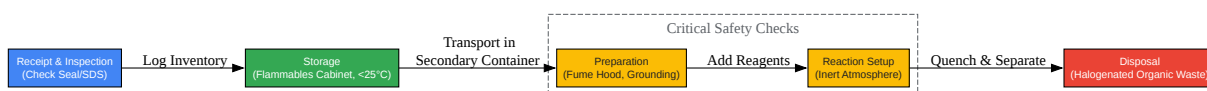
- Primary Containment: All open handling must occur within a certified Chemical Fume Hood operating at a face velocity of 80–100 fpm.
- Static Control: Due to H226 (Flammable), all transfer equipment (kegs, drums, reactors) must be grounded and bonded. Use conductive or antistatic tubing for liquid transfer.
- Inert Atmosphere: While not pyrophoric, storing and handling under Nitrogen (N<sub>2</sub>) is recommended to maintain purity and prevent moisture absorption, which can degrade the methoxy functionality over time.

## Personal Protective Equipment (PPE) Matrix

Protection Zone	Recommendation	Rationale
Eye/Face	Chemical Goggles + Face Shield	Safety glasses are insufficient due to H318. A face shield is mandatory when pouring >100 mL.
Hand	Nitrile (Double gloved) or Butyl Rubber	Standard nitrile provides splash protection. Change immediately upon contamination.[4]
Body	Flame-Resistant (FR) Lab Coat	Mitigates burn risk from flash fires (H226).
Respiratory	NIOSH-approved organic vapor respirator	Required only if working outside a fume hood (e.g., spill cleanup).

## Handling & Storage Protocols

The following workflow visualizes the lifecycle of the compound within a research facility, emphasizing decision points for safety.



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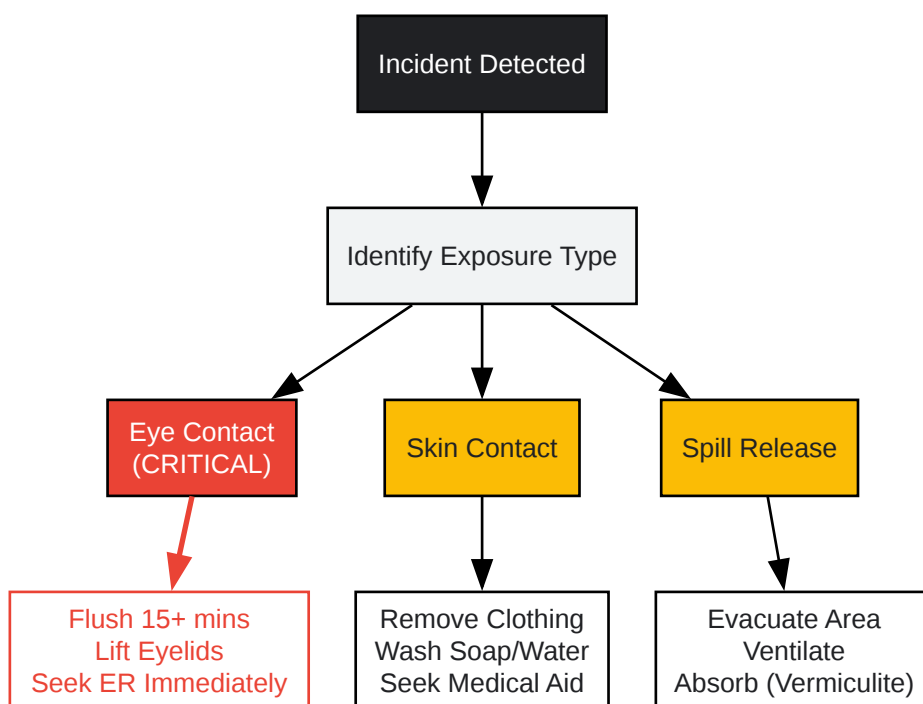
Figure 1: Safe handling lifecycle for **5-Chloro-2-methoxypyridine**, prioritizing containment and waste segregation.

## Standard Operating Procedure (SOP) for Transfer

- Preparation: Clear fume hood of ignition sources. Verify fire extinguisher (Class B) availability.
- PPE Donning: Put on goggles, face shield, and double nitrile gloves.
- Transfer:
  - Small Scale (<100 mL): Use a glass syringe or pipette. Avoid pouring directly from the bottle to prevent dripping down the side.
  - Large Scale (>100 mL): Use a cannula transfer method under positive nitrogen pressure to minimize vapor release and static generation.
- Decontamination: Wipe the bottle neck with a dry tissue, then a solvent-dampened tissue (e.g., acetone) before resealing. Dispose of tissues as solid hazardous waste.

## Emergency Response & Waste Disposal

In the event of exposure, speed is critical, especially for ocular contact.



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Figure 2: Emergency response decision tree. Note the critical pathway for eye contact.

## First Aid Measures

- **Eye Contact:** Immediately flush with tepid water for at least 15 minutes. Force eyelids open. Time is tissue. Transport to an ophthalmologist immediately.
- **Skin Contact:** Remove contaminated clothing.[4][5] Wash with soap and water.[6] Do not use solvents (ethanol/acetone) on skin, as they may enhance absorption.
- **Inhalation:** Move to fresh air. If breathing is difficult, administer oxygen (trained personnel only).

## Disposal[12]

- **Waste Stream:** Classify as Halogenated Organic Solvent Waste.
- **Do Not:** Do not mix with strong oxidizers or acids in the waste container to prevent exothermic reactions.
- **Container:** High-density polyethylene (HDPE) or glass waste containers are suitable.

## Application Context: Synthesis

Why do we handle this risk? **5-Chloro-2-methoxypyridine** is a high-value intermediate. The chlorine atom at the C5 position is electronically activated for Palladium-catalyzed cross-coupling, while the methoxy group at C2 directs ortho-lithiation and influences solubility.

- **Suzuki-Miyaura Coupling:** Reacts with aryl boronic acids to form biaryl systems.
- **Hiyama Coupling:** Reacts with aryltrifluorosilanes.

Researcher Note: The reactivity that makes it useful (electron-deficient ring) also contributes to its biological activity and potential toxicity. Treat the precursor with the same respect as the final bioactive drug candidate.

## References

- PubChem. (n.d.).<sup>[7]</sup> Compound Summary: **5-Chloro-2-methoxypyridine** (CID 24883237).  
<sup>[8]</sup> National Library of Medicine. Retrieved January 30, 2026, from [\[Link\]](#)
- ECHA (European Chemicals Agency). (n.d.). C&L Inventory: **5-Chloro-2-methoxypyridine**. Retrieved January 30, 2026, from [\[Link\]](#)

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